

"Antiviral agent 56" chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antiviral agent 56

Cat. No.: B6054864

[Get Quote](#)

An In-depth Technical Guide to Antiviral Agent 56

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is for research and informational purposes only. **Antiviral agent 56** is not intended for human use, and we do not sell to patients.^{[1][2]}

Introduction

Antiviral agent 56, also known as Compound 4, is an antiviral compound with demonstrated activity against the Human Immunodeficiency Virus (HIV).^[2] This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological activities. The information presented herein is intended to support further research and development efforts in the field of antiviral therapeutics.

Chemical Structure and Physicochemical Properties

The fundamental characteristics of **Antiviral agent 56** are summarized in the tables below, providing a clear reference for its chemical identity and physical attributes.

Table 1: Chemical Identification

Identifier	Value
CAS Number	524055-95-6[1]
Molecular Formula	C19H21N5O2[1]
Molecular Weight	351.40 g/mol
SMILES	<chem>O=C1C2=C(CCCC2)N=C(NC2N=C(C)C3C=CC=C(C=3N=2)OCC)N1</chem>
HS Tariff Code	2934.99.9001

Table 2: Physicochemical Properties

Property	Value
Appearance	Off-white to light yellow solid powder

Biological Activity and Mechanism of Action

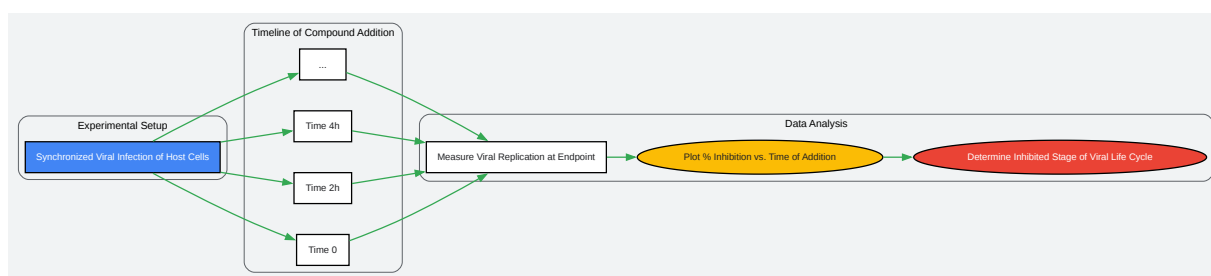
Antiviral agent 56 has been identified as an anti-HIV agent. The precise mechanism of action is a critical area for ongoing research. Generally, antiviral agents function by targeting specific stages of the viral life cycle. These stages can include:

- Viral attachment and entry into the host cell
- Uncoating of the viral genome
- Synthesis of viral messenger RNA (mRNA)
- Translation of mRNA into viral proteins
- Replication of the viral genome (RNA or DNA)
- Maturation and assembly of new viral particles
- Release of new viruses from the host cell

The development of effective antiviral therapies often involves targeting viral-specific enzymes or processes to minimize effects on the host cell. For instance, many antiviral drugs are nucleoside analogues that inhibit viral DNA or RNA polymerases. Others may act as protease inhibitors, preventing the maturation of viral proteins.

The logical workflow for identifying the mechanism of action for a novel antiviral compound like **Antiviral agent 56** is depicted in the following diagram.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antiviral agent 56 | HIV | 524055-95-6 | Invivochem [[invivochem.com](https://www.invivochem.com)]
- 2. [glpbio.com](https://www.glpbio.com) [[glpbio.com](https://www.glpbio.com)]
- To cite this document: BenchChem. ["Antiviral agent 56" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6054864#antiviral-agent-56-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com